

Essential Guide to the Safe Disposal of IRF5-IN-1

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Compound of Interest

Compound Name: IRF5-IN-1

Cat. No.: B11206357

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This document provides crucial safety and logistical information for the proper disposal of **IRF5-IN-1**, a small molecule inhibitor of the IRF5 pathway. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Disclaimer: A specific Safety Data Sheet (SDS) for **IRF5-IN-1** (CAS No. 689270-18-6) was not found. The following disposal procedures are based on general laboratory safety protocols for non-hazardous chemical waste and information from an SDS for a related IRF5 protein product. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal requirements.

Key Compound Information

The following table summarizes the essential quantitative data for **IRF5-IN-1**.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value
CAS Number	689270-18-6
Molecular Formula	C27H33N3O2
Molecular Weight	431.57 g/mol
Solubility	Soluble in DMSO at 50 mg/mL (115.86 mM) with ultrasonic and warming to 80°C.[1][2][3]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years.[2]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month.[2]

Disposal Protocol for IRF5-IN-1

This step-by-step guide outlines the recommended procedure for the disposal of **IRF5-IN-1**.

Personal Protective Equipment (PPE)

Before handling **IRF5-IN-1** for disposal, ensure you are wearing the appropriate PPE to minimize exposure risk.

- Eye Protection: Safety goggles with side shields are required.
- Hand Protection: Wear protective gloves (e.g., nitrile).
- Body Protection: A lab coat or impervious clothing is necessary.

Waste Categorization and Segregation

Properly categorize and segregate waste to ensure compliant disposal.

- Solid Waste:
 - Collect unused or expired **IRF5-IN-1** powder in its original vial or a clearly labeled, sealed container.

- Contaminated items such as weigh boats, pipette tips, and microfuge tubes should be placed in a designated, sealed waste bag or container.
- Liquid Waste:
 - Solutions of **IRF5-IN-1** (e.g., in DMSO) should be collected in a designated, sealed, and clearly labeled hazardous waste container.
 - Do not mix with aqueous or other incompatible waste streams unless specified by your institution's EHS guidelines.
- Sharps Waste:
 - Needles, syringes, or any other contaminated sharps must be disposed of in a designated sharps container.

Decontamination

Decontaminate surfaces and non-disposable equipment that have come into contact with **IRF5-IN-1**.

- Wipe down surfaces and equipment with a suitable solvent (e.g., 70% ethanol), followed by a general laboratory cleaner.
- Dispose of all cleaning materials (e.g., wipes, paper towels) as solid chemical waste.

Waste Labeling and Storage

Properly label all waste containers and store them in a designated area.

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name ("**IRF5-IN-1**"), and the primary solvent if applicable (e.g., "DMSO").
- Storage: Store waste containers in a designated, secure, and well-ventilated area, away from incompatible materials, until they are collected by your institution's EHS personnel.

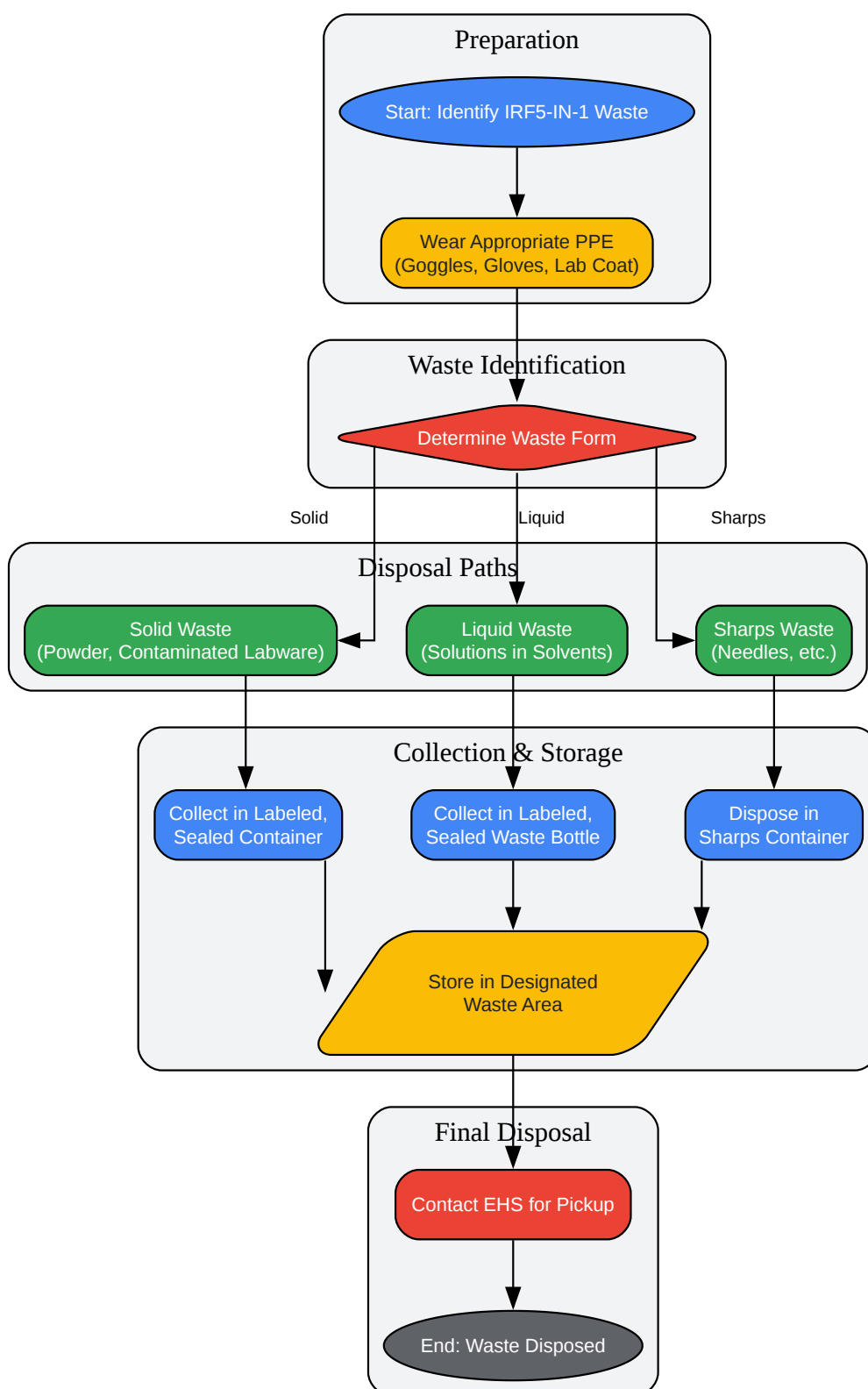
Final Disposal

Arrange for the final disposal of the collected waste through your institution's established procedures.

- Contact EHS: Follow your institution's protocol for hazardous waste pickup.
- Documentation: Complete any required waste disposal forms or manifests as per your institutional and local regulations.

Experimental Workflow: IRF5-IN-1 Disposal Decision Process

The following diagram illustrates the decision-making workflow for the proper disposal of **IRF5-IN-1**.



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Caption: Workflow for the safe disposal of **IRF5-IN-1**.

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